

# In-Depth Technical Guide: Dimethyl 5-methylisophthalate (CAS 17649-58-0)

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## Compound of Interest

Compound Name: *Dimethyl 5-methylisophthalate*

Cat. No.: *B100528*

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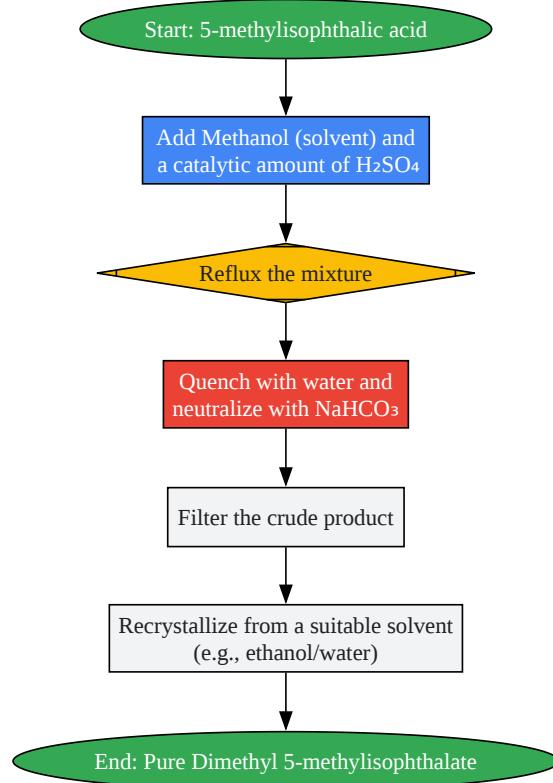
This technical guide provides a comprehensive overview of the chemical and physical properties, structure, and synthesis of **Dimethyl 5-methylisophthalate** (CAS 17649-58-0). Additionally, it explores potential, though not yet experimentally confirmed, biological activities and signaling pathways based on the behavior of structurally related molecules, offering a roadmap for future research.

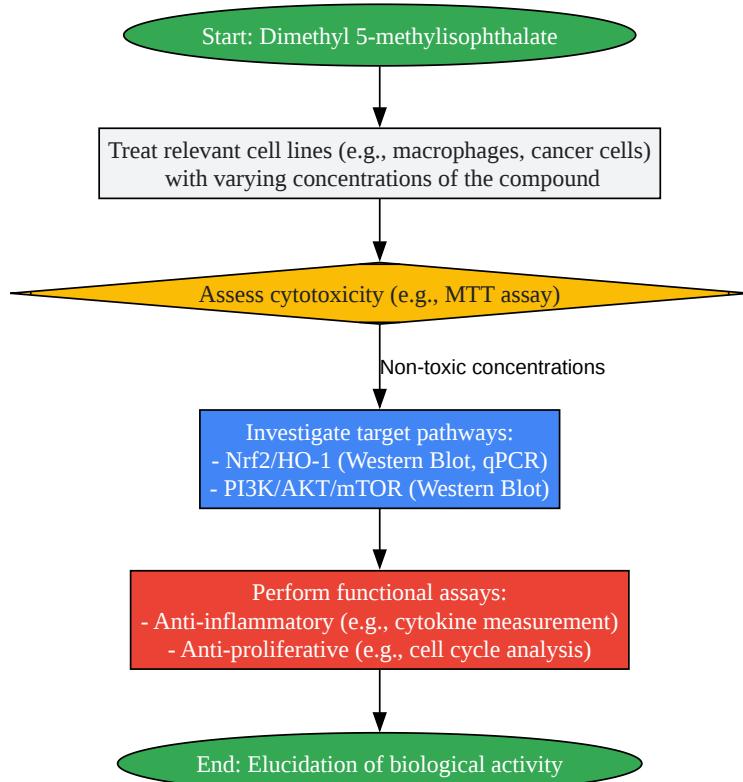
## Core Properties and Structure

**Dimethyl 5-methylisophthalate** is an aromatic diester with the molecular formula  $C_{11}H_{12}O_4$ .<sup>[1]</sup> It is a key intermediate in the synthesis of various polymers and resins.<sup>[1]</sup>

## Chemical Structure

The structure of **Dimethyl 5-methylisophthalate** consists of a benzene ring substituted with two methyl ester groups at positions 1 and 3, and a methyl group at position 5.





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## References

- 1. Dimethyl 5-methylisophthalate | CAS#:17649-58-0 | Chemsoc [chemsoc.com]
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